

In-depth Technical Guide to Commercial Suppliers of Purified Isoescsin Ie

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Compound of Interest

Compound Name: *Isoescsin Ie*

Cat. No.: *B12425452*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of purified **Isoescsin Ie**, including supplier information, product specifications, and relevant technical data to support research and development activities.

Introduction to Isoescsin Ie

Isoescsin Ie is a member of the escin family of triterpenoid saponins, which are the primary bioactive constituents of the horse chestnut tree (*Aesculus hippocastanum*). These compounds are known for their anti-inflammatory, anti-edema, and venotonic properties. Isoescsins are isomers of escins, and their specific biological activities can be influenced by their isomeric form. **Isoescsin Ie**, in particular, is a derivative of Aescine found in Aesculi Semen extract.^[1]

Commercial Suppliers and Product Specifications

The following table summarizes the commercial suppliers of purified **Isoescsin Ie** identified through a market survey. It is important to note that product availability and specifications may vary, and researchers should always request a certificate of analysis for the specific lot they intend to purchase.

Supplier	Product Name	Purity	CAS Number	Molecular Formula	Molecular Weight	Form	Storage
MedChemExpress	Isoescin le	>98%	219944-45-3	C ₅₅ H ₈₆ O ₂ 4	1131.26	Solid	Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)

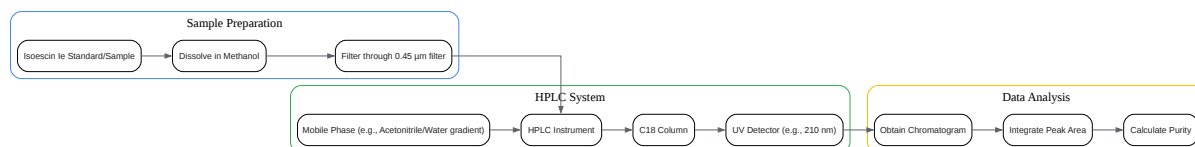
Note: The information in this table is based on publicly available data and is subject to change. It is recommended to contact the suppliers directly for the most current information.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

A common method for determining the purity of **Isoescin le** and separating it from other escin isomers is reversed-phase high-performance liquid chromatography (RP-HPLC).

Experimental Workflow for HPLC Analysis of **Isoescin le**



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Caption: A typical workflow for the purity analysis of **Isoescsin le** using HPLC.

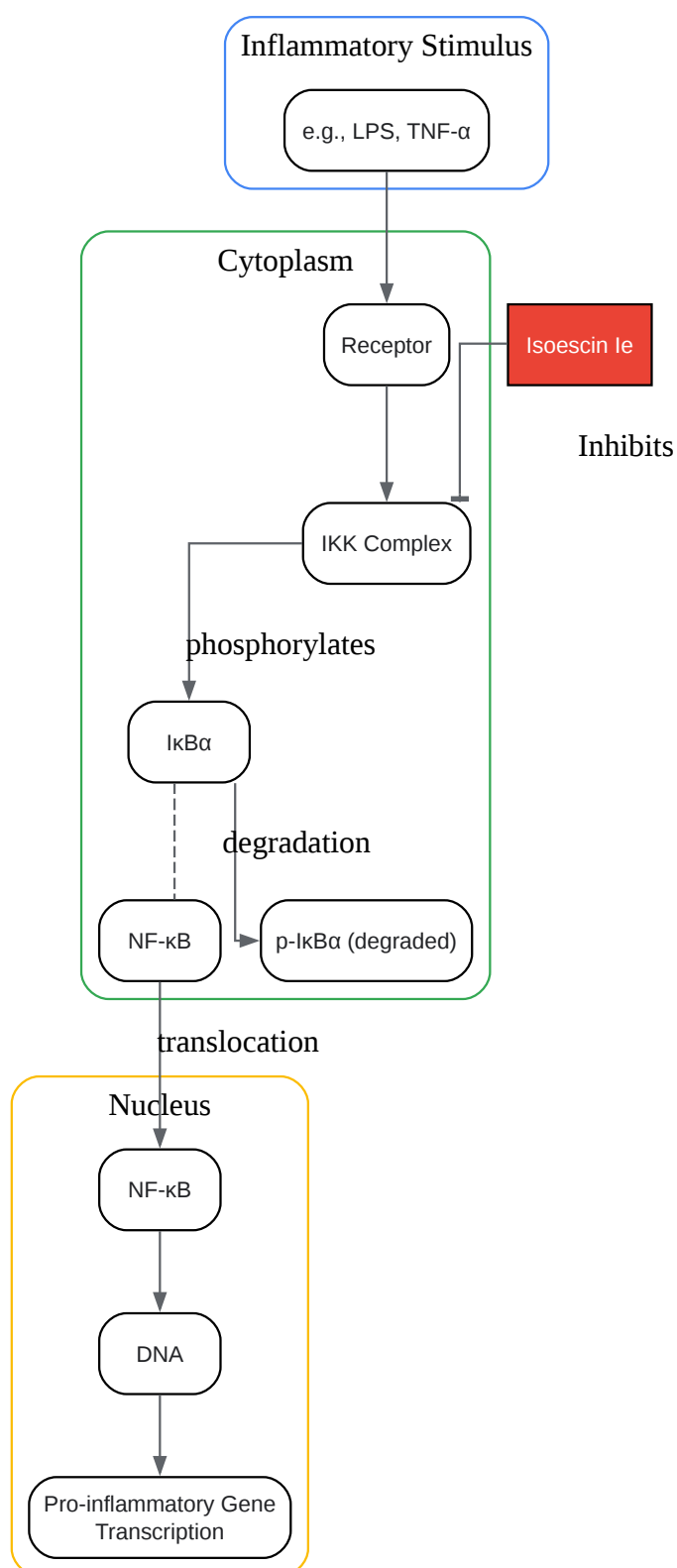
Methodology:

- **Standard and Sample Preparation:** Accurately weigh and dissolve **Isoescsin le** in a suitable solvent, such as methanol, to a known concentration. Filter the solution through a 0.45 µm syringe filter before injection.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm) is commonly used.
 - **Mobile Phase:** A gradient elution with acetonitrile and water (often with a small amount of acid, such as formic acid, to improve peak shape) is typically employed.
 - **Flow Rate:** A flow rate of 1.0 mL/min is standard.
 - **Detection:** UV detection at approximately 210 nm is suitable for saponins.
 - **Injection Volume:** Typically 10-20 µL.
- **Data Analysis:** The purity is calculated by determining the percentage of the peak area of **Isoescsin le** relative to the total peak area in the chromatogram.

Signaling Pathways

While specific signaling pathways for **Isoescin le** are not extensively detailed in the readily available literature, the broader class of escins is known to modulate inflammatory pathways. A key target is the Nuclear Factor-kappa B (NF- κ B) signaling pathway.

Inhibition of the NF- κ B Signaling Pathway by Escins



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Caption: A simplified diagram of the NF- κ B signaling pathway and the inhibitory action of escins.

Conclusion

For researchers and drug development professionals, sourcing high-purity **Isoescin Ie** is a critical first step. This guide identifies MedChemExpress as a commercial supplier and provides foundational technical information for its analysis and potential mechanism of action. It is imperative to obtain lot-specific data from the supplier and consult the scientific literature for the most detailed and up-to-date experimental protocols and biological insights.

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References

- 1. medchemexpress.com [medchemexpress.com]
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